# Technical Guide: 4-(Chloromethyl)-N-(1H-pyrazol-4-yl)benzamide[1]

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-(Chloromethyl)-N-(1H-pyrazol-4-yl)benzamide* |
| *CAS No.:* | *916791-22-5* |
| *Cat. No.:* | *B1498022* |

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## Executive Summary

**4-(Chloromethyl)-N-(1H-pyrazol-4-yl)benzamide** is a bifunctional organic intermediate characterized by a pyrazole-benzamide core (a privileged scaffold in kinase inhibition) and a benzylic chloride (a reactive electrophile).[1] This compound serves as a critical "warhead" precursor or linker in medicinal chemistry, particularly for designing covalent inhibitors targeting cysteine residues or for constructing proteolysis-targeting chimeras (PROTACs).[1] Its structural duality allows it to bind to the ATP-binding pocket of kinases (via the pyrazole-benzamide motif) while providing a handle for further functionalization or covalent attachment.[1]

## Chemical Identity & Properties

### Nomenclature and Identification[1]

- Chemical Name: **4-(Chloromethyl)-N-(1H-pyrazol-4-yl)benzamide**[1]
- Molecular Formula: $C_{11}H_{10}ClN_3O$[1][2]

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- Molecular Weight: 235.67 g/mol [1][2]
- CAS Number:Note: This specific intermediate is often synthesized in situ or custom-manufactured.[1] It is not widely indexed in public aggregators (e.g., PubChem) with a dedicated CAS.[1] It is derived from 4-(Chloromethyl)benzoyl chloride (CAS 876-08-4) and 4-Aminopyrazole (CAS 28466-26-4).[1]
- SMILES:ClCC1=CC=C(C=C1)C(=O)NC2=C[NH]N=C2[1]

## Physicochemical Profile

| Property | Value (Predicted) | Relevance |
|---|---|---|
| LogP | ~1.8 - 2.2 | Moderate lipophilicity; suitable for cell permeability.[1] |
| TPSA | ~54 Å² | Good oral bioavailability potential (Rule of 5 compliant).[1] |
| H-Bond Donors | 2 (Amide NH, Pyrazole NH) | Critical for hinge binding in kinases.[1] |
| H-Bond Acceptors | 2 (Amide CO, Pyrazole N) | Interaction with key residues (e.g., Gatekeeper).[1] |
| Reactivity | High (Alkyl Chloride) | Susceptible to nucleophilic attack () by amines/thiols.[1] |

## Structural Analysis

The molecule consists of three distinct domains:

- The Pyrazole Head: Acts as an ATP-mimetic, forming hydrogen bonds with the kinase hinge region.[1]
- The Benzamide Linker: Provides rigidity and orients the substituents.[1]

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- The Chloromethyl Tail: An electrophilic "handle" that reacts with nucleophiles (cysteines in proteins or amines in synthesis).[1]

# Synthesis Protocol

This protocol describes the convergent synthesis of the target from commercially available precursors.[1]

## Reaction Scheme

The synthesis involves the N-acylation of 4-aminopyrazole with 4-(chloromethyl)benzoyl chloride under basic conditions to scavenge the HCl byproduct.[1]

## Step-by-Step Methodology

Reagents:

- 4-Aminopyrazole (1.0 eq)[1]
- 4-(Chloromethyl)benzoyl chloride (1.05 eq)[1]
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (1.1 eq)[1]
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF) (Anhydrous)[1]

Procedure:

- Preparation: Dissolve 4-aminopyrazole (10 mmol) in anhydrous DCM (50 mL) in a round-bottom flask under nitrogen atmosphere.
- Base Addition: Add TEA (11 mmol) and cool the solution to 0°C using an ice bath.
- Acylation: Dropwise add a solution of 4-(chloromethyl)benzoyl chloride (10.5 mmol) in DCM (10 mL) over 15 minutes. Maintain temperature < 5°C to prevent side reactions.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor by TLC (EtOAc/Hexane) or LC-MS.[1]
- Workup:

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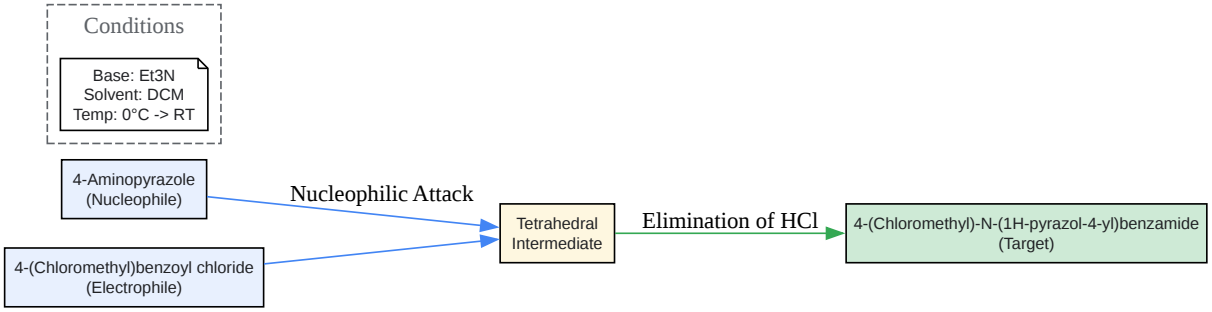
- Quench with water (50 mL).
- Separate the organic layer.[1]
- Wash with saturated

  (to remove acid) and brine.[1]
- Dry over

  , filter, and concentrate in vacuo.

- Purification: Recrystallize from Ethanol/Hexane or purify via flash column chromatography (Gradient: 0-5% MeOH in DCM).

## Visualization of Synthesis Logic




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Caption: Convergent synthesis pathway via N-acylation. The base (Et3N) drives the equilibrium by neutralizing HCl.[1]

# Applications in Drug Discovery[1]

## Kinase Inhibitor Design (Covalent & Reversible)

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The pyrazole-benzamide motif is a proven scaffold in kinase inhibitors (e.g., AT7519, a CDK inhibitor).[1] The addition of the chloromethyl group transforms this scaffold into a versatile intermediate:[1]

- Covalent Probes: The chloromethyl group can react with a non-catalytic cysteine residue near the ATP binding pocket (e.g., Cys481 in BTK), forming an irreversible thioether bond.[1]
- Library Generation: The chloride can be displaced by various amines to generate a library of "tail" modifications to probe the solvent-exposed region of the kinase.[1]

## Mechanism of Action (Binding Mode)

The pyrazole nitrogen acts as a hydrogen bond donor/acceptor pair with the kinase hinge region (e.g., Glu/Leu backbone).[1] The benzamide moiety positions the para-substituent (chloromethyl) towards the solvent front or the "gatekeeper" region, depending on the specific kinase topology.[1]

## Experimental Workflow: Functionalization

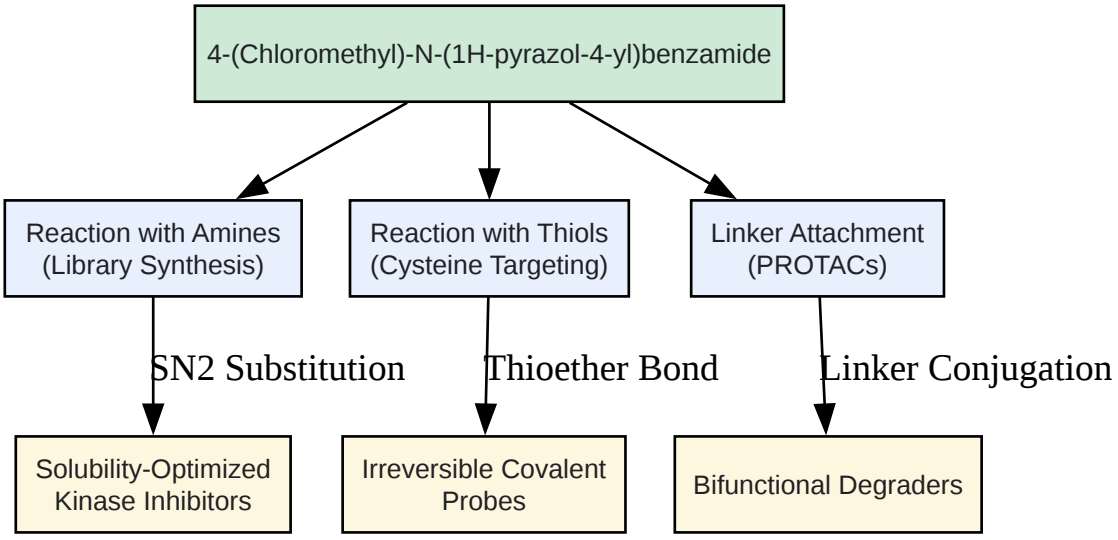
To convert the chloromethyl intermediate into a bioactive lead:

- Nucleophilic Substitution (

  ): React with secondary amines (e.g., morpholine, piperazine) to improve solubility and pharmacokinetic properties.[1]
- Conditions:

  , Acetone/DMF, 60°C.
- Outcome: Formation of benzylic amines, a common feature in drugs like Vandetanib.[1]

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Caption: Divergent utility of the chloromethyl scaffold in medicinal chemistry workflows.

## Safety & Handling (Self-Validating Protocol)

Hazard Identification:

- Alkylating Agent: The chloromethyl group is a potent alkylator.[1] It is potentially genotoxic and mutagenic.[1]
- Sensitizer: Potential skin and respiratory sensitizer.[1]

Handling Protocol:

- Containment: Handle exclusively in a certified chemical fume hood.
- PPE: Double nitrile gloves, lab coat, and safety glasses.[1]
- Quenching: Destroy excess alkylating agent by treating glassware/waste with a solution of 10% sodium thiosulfate or dilute ammonia before disposal.[1]
- Storage: Store under inert gas (Argon/Nitrogen) at 2–8°C. Moisture sensitive (hydrolysis of chloride to alcohol).

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- To cite this document: BenchChem. [Technical Guide: 4-(Chloromethyl)-N-(1H-pyrazol-4-yl)benzamide[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1498022/docs#technical-guide-4-chloromethyl-n-1h-pyrazol-4-yl-benzamide-1]

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